

how to store and handle DosatiLink-2 for long-term stability

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Compound of Interest

Compound Name: *DosatiLink-2*

Cat. No.: *B12374308*

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DosatiLink-2 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information for the proper storage and handling of **DosatiLink-2** to ensure its long-term stability and optimal performance in experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended long-term storage conditions for **DosatiLink-2**?

For long-term stability, **DosatiLink-2** should be stored under controlled conditions to prevent degradation. The recommended storage temperature is -20°C for the lyophilized powder and -80°C for the reconstituted solution. It is crucial to protect the product from light and moisture.

Q2: How should I handle **DosatiLink-2** upon receipt?

Upon receiving your shipment of **DosatiLink-2**, it is recommended to immediately store it at the recommended temperature of -20°C in its original packaging to protect it from light.

Q3: What is the proper procedure for reconstituting lyophilized **DosatiLink-2**?

To reconstitute, allow the vial to equilibrate to room temperature before opening to prevent condensation. Use a sterile, high-purity solvent as specified in the product's technical data sheet. Gently swirl or pipette to dissolve the powder completely, avoiding vigorous shaking which can lead to aggregation.

Q4: Can I subject reconstituted **DosatiLink-2** to multiple freeze-thaw cycles?

It is strongly advised to avoid multiple freeze-thaw cycles as this can degrade the compound. After reconstitution, it is best practice to aliquot the solution into single-use volumes and store them at -80°C.

Q5: What are the signs of **DosatiLink-2** degradation?

Visual indicators of degradation can include changes in color, clarity of the solution after reconstitution, or the presence of particulates. A decrease in biological activity or the appearance of unexpected peaks in analytical assays (e.g., HPLC) are also signs of degradation.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Reduced biological activity	- Improper storage temperature- Multiple freeze-thaw cycles- Exposure to light or moisture	- Verify storage conditions and ensure adherence to recommended temperatures.- Aliquot reconstituted solutions to avoid repeated freeze-thaw cycles.- Store in the original light-protecting packaging and in a desiccated environment.
Difficulty dissolving the lyophilized powder	- Incorrect solvent- Low temperature of the solvent	- Ensure you are using the recommended reconstitution solvent as per the technical data sheet.- Allow the solvent to reach room temperature before use.
Presence of particulates in the reconstituted solution	- Incomplete dissolution- Contamination- Aggregation of the compound	- Gently warm the solution and continue to mix gently.- Use sterile techniques and high-purity solvents for reconstitution.- If particulates persist, centrifugation may be used to clarify the solution, but this may indicate some loss of active compound.
Variability in experimental results	- Inconsistent concentration due to improper mixing- Degradation of the stock solution	- Ensure the reconstituted solution is homogenous before preparing dilutions.- Use a freshly prepared aliquot from the -80°C stock for each experiment.

Storage Conditions and Stability Data

The following table summarizes the recommended storage conditions for **DosatiLink-2** to ensure its long-term stability. These conditions are based on general principles for sensitive

pharmaceutical compounds.[\[1\]](#)[\[2\]](#)

Formulation	Storage Condition	Relative Humidity	Shelf Life	Notes
Lyophilized Powder	-20°C ± 5°C	< 30% RH	24 months	Protect from light. Store in a desiccator.
Reconstituted Solution	-80°C ± 10°C	N/A	6 months	Aliquot into single-use volumes to avoid freeze-thaw cycles.
Accelerated Stability Testing	40°C ± 2°C	75% RH ± 5% RH	6 months (for prediction)	Used to predict long-term stability and identify potential degradation pathways. [1]
In-use (at room temperature)	25°C ± 2°C	60% RH ± 5% RH	Up to 8 hours	For immediate use after preparation. Protect from light.

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **DosatiLink-2**

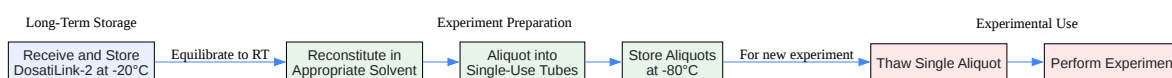
- Remove the vial of lyophilized **DosatiLink-2** from -20°C storage.
- Allow the vial to warm to room temperature for at least 15-20 minutes before opening.
- Under sterile conditions, add the specified volume of the recommended solvent (e.g., sterile DMSO or PBS) to the vial.

- Gently swirl the vial or pipette the solution up and down until the powder is completely dissolved. Do not vortex or shake vigorously.
- Visually inspect the solution to ensure it is clear and free of particulates.

Protocol 2: Aliquoting and Storage of Reconstituted **DosatiLink-2**

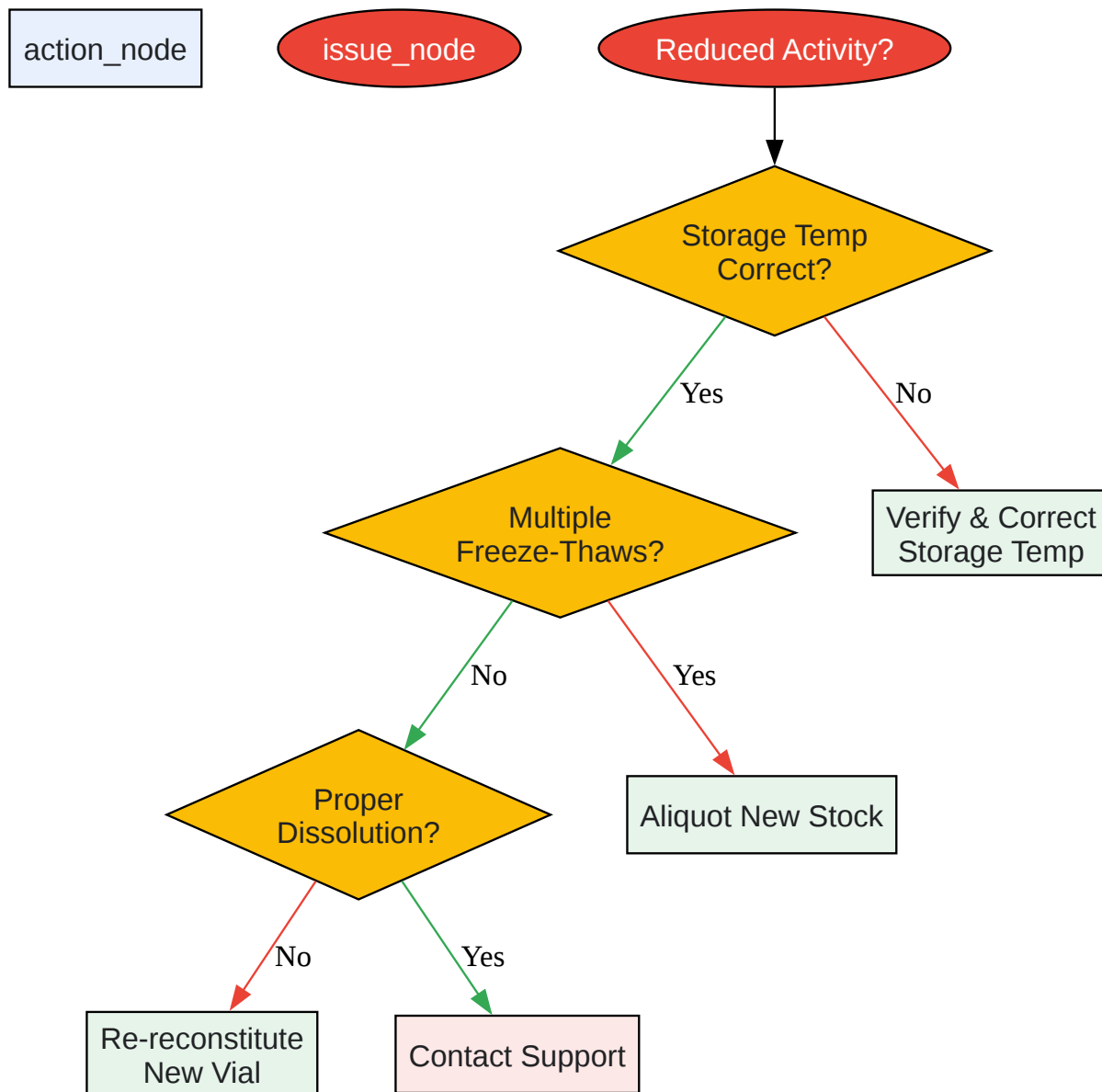
- Once the **DosatiLink-2** is fully reconstituted, immediately proceed to aliquot the solution.
- Using sterile pipette tips, dispense the solution into single-use, low-protein binding microcentrifuge tubes. The volume of each aliquot should be appropriate for a single experiment.
- Label each aliquot clearly with the compound name, concentration, and date of reconstitution.
- Store the aliquots at -80°C until use.

Visual Guides



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Caption: Workflow for Handling and Preparation of **DosatiLink-2**.



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Caption: Troubleshooting Logic for Reduced **DosatiLink-2** Activity.

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References

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- 2. selvita.com [selvita.com]
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